

Technical Support Center: L-Threonine, N-(2-hydroxyethyl)- (9CI) Solubility in DMSO

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Compound of Interest

Compound Name: *L-Threonine, N-(2-hydroxyethyl)- (9CI)*

Cat. No.: B584059

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This technical support guide is designed for researchers, scientists, and drug development professionals. It provides frequently asked questions (FAQs) and troubleshooting advice for dissolving **L-Threonine, N-(2-hydroxyethyl)- (9CI)** in Dimethyl Sulfoxide (DMSO).

Frequently Asked Questions (FAQs)

Q1: What is the expected solubility of **L-Threonine, N-(2-hydroxyethyl)- (9CI)** in DMSO?

Specific quantitative solubility data for **L-Threonine, N-(2-hydroxyethyl)- (9CI)** (CAS: 154674-59-6) in DMSO is not readily available in published literature. Solubility should be determined empirically.

For the parent compound, L-Threonine, conflicting data exists. Some suppliers report it as "insoluble" in DMSO[1][2], while a 2024 study in Biophysical Chemistry determined its solubility to be 0.1107 mol/kg in DMSO at 298.15 K (25°C)[3]. The addition of the N-(2-hydroxyethyl) group may alter the solubility profile compared to the parent compound.

Q2: What factors can influence the solubility of my compound in DMSO?

Several factors can affect the dissolution process:

- **Purity and Form:** The compound's purity and whether it is in a crystalline or amorphous state can impact solubility. Amorphous forms are often more soluble than their crystalline

counterparts[4].

- **DMSO Quality:** DMSO is highly hygroscopic, meaning it readily absorbs moisture from the air. Water contamination can significantly decrease the solubility of many organic compounds. Always use a fresh, anhydrous grade of DMSO from a newly opened bottle for best results[5].
- **Temperature:** Modest heating can increase the solubility of some compounds. However, this should be done with caution to avoid thermal degradation.
- **Storage Conditions:** For stock solutions, repeated freeze-thaw cycles can cause the compound to precipitate out of solution over time, potentially in a less soluble crystalline form[4].

Q3: What is the maximum recommended concentration of DMSO for in-vitro cell-based assays?

To avoid cellular toxicity, the final concentration of DMSO in the cell culture medium should be kept to a minimum. A concentration of less than 0.5% is generally recommended for most cell lines[6]. However, the optimal concentration should be determined for your specific cell type and experimental conditions. Always include a vehicle control (medium with the same final DMSO concentration) in your experiments[6].

Q4: How should I prepare and store a stock solution in DMSO?

Stock solutions should be prepared at a high concentration to minimize the volume added to your experimental system. Store solutions at -20°C or -80°C to maintain stability. Aliquoting the stock solution into smaller, single-use vials is highly recommended to avoid repeated freeze-thaw cycles[4].

Solubility Data Summary

While specific data for **L-Threonine, N-(2-hydroxyethyl)- (9CI)** is unavailable, the table below summarizes the known solubility of the parent compound, L-Threonine.

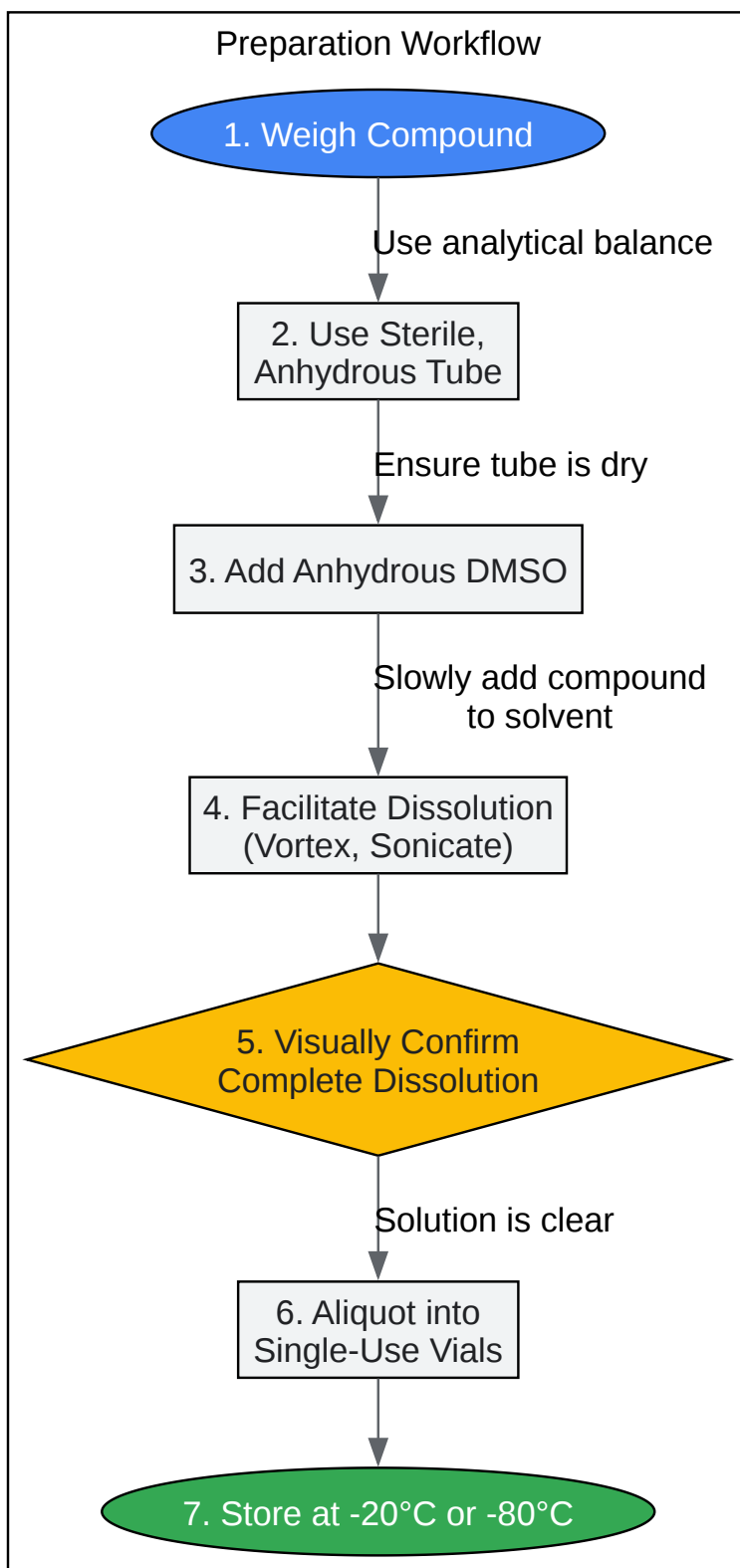
| Compound | Solvent | Temperature | Solubility | Molecular Weight (g/mol) |
|-------------|---------|-----------------|------------------|----------------------------|
| L-Threonine | DMSO | 298.15 K (25°C) | 0.1107 mol/kg[3] | 119.12[2][7] |
| L-Threonine | Water | 298.15 K (25°C) | 0.8220 mol/kg[3] | 119.12[2][7] |

Note: The solubility of the derivative, **L-Threonine, N-(2-hydroxyethyl)- (9Cl)** (MW: 163.173 g/mol [8]), may differ and must be determined experimentally.

Experimental Protocols

Protocol 1: Preparation of a Concentrated Stock Solution

This protocol outlines the steps for dissolving a compound in DMSO to create a stock solution.



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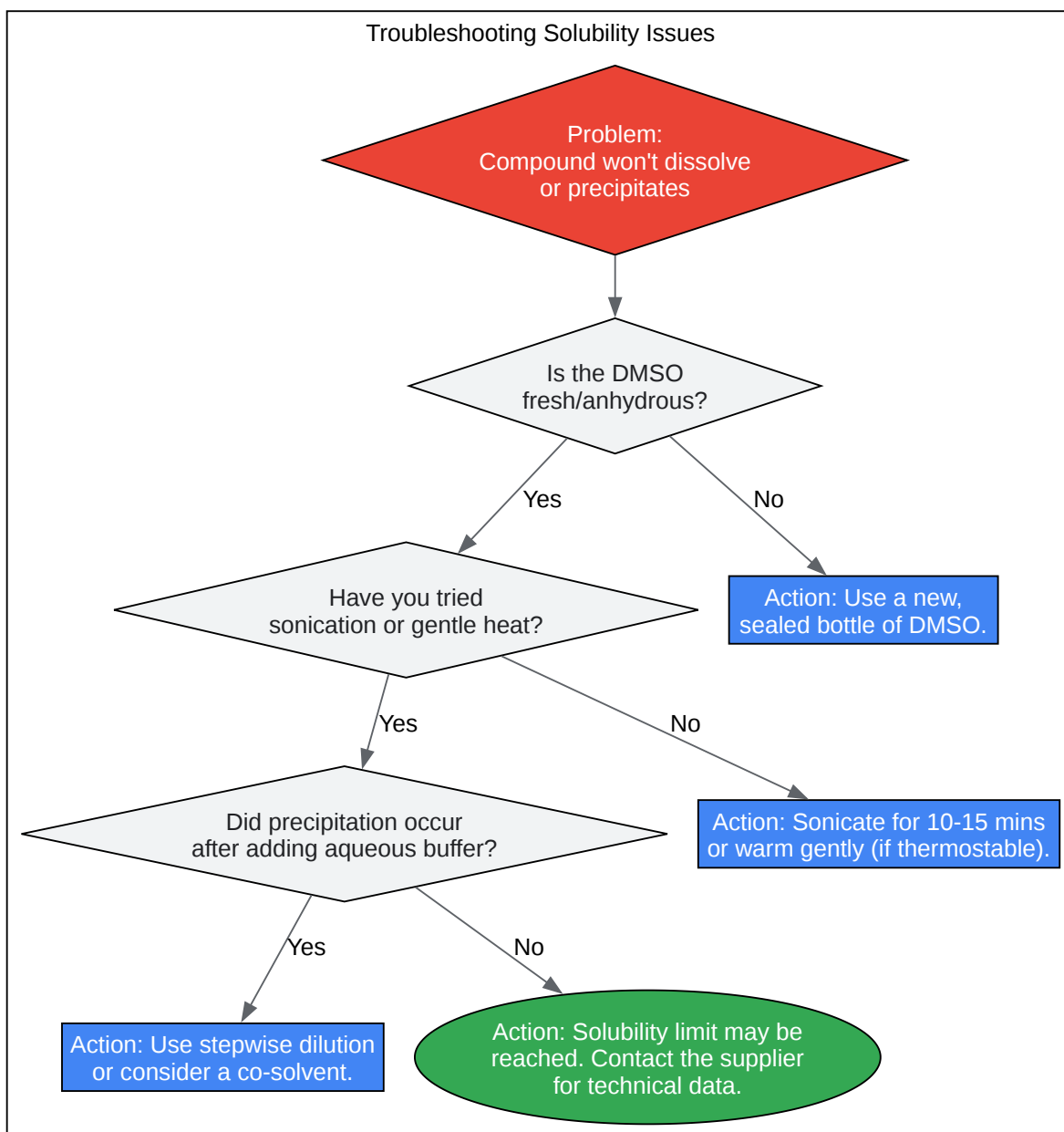
Caption: Workflow for preparing a DMSO stock solution.

Methodology:

- **Weigh Compound:** Accurately weigh the desired amount of **L-Threonine, N-(2-hydroxyethyl)- (9CI)** using a calibrated analytical balance.
- **Prepare Vessel:** Use a sterile, dry, and appropriate microcentrifuge tube or vial. Ensure the vessel is free of any moisture[9].
- **Add Solvent:** Add the calculated volume of fresh, anhydrous DMSO to the vessel containing the compound.
- **Dissolve:** Facilitate dissolution by gently vortexing or using an ultrasound bath (sonication) [5]. Avoid vigorous mixing that introduces air bubbles[9]. Gentle warming may be tested if the compound is known to be thermostable.
- **Confirm Dissolution:** Visually inspect the solution against a light source to ensure no solid particles remain. The solution should be clear and free of precipitates.
- **Aliquot:** To prevent degradation from multiple freeze-thaw cycles, divide the stock solution into smaller, single-use aliquots in sterile tubes.
- **Store:** Store the aliquots at -20°C for short-term storage (up to one month) or -80°C for long-term storage (up to 6 months)[1].

Troubleshooting Guide

This guide addresses common issues encountered when working with DMSO solutions.



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Caption: Decision tree for troubleshooting solubility problems.

| Problem | Potential Cause | Recommended Solution |
|---|--|---|
| Compound forms a suspension or does not dissolve in DMSO. | 1. Contaminated DMSO: The DMSO may have absorbed water, reducing its solvating power. 2. Insufficient Energy: The dissolution process may require physical assistance. 3. Concentration Exceeds Solubility Limit: You may be trying to prepare a solution above the compound's maximum solubility. | 1. Use fresh, anhydrous DMSO from a newly opened bottle.[5] 2. Apply sonication in an ultrasound bath or warm the solution gently. Only apply heat if the compound is confirmed to be thermally stable.[5] 3. Prepare a more dilute solution. Contact the chemical supplier for any available solubility data.[5] |
| A clear DMSO stock solution becomes cloudy or shows precipitates after storage. | 1. Freeze-Thaw Cycles: Repeated freezing and thawing can cause the compound to crystallize and precipitate.[4] 2. Moisture Contamination: Improper sealing may have allowed moisture to enter the vial during storage. | 1. Prepare single-use aliquots to avoid the need for repeated freeze-thaw cycles. 2. Ensure vials are sealed tightly with appropriate caps. Store with a desiccant if necessary. |
| Compound precipitates when the DMSO stock is diluted into aqueous media (e.g., PBS, cell culture medium). | Poor Aqueous Solubility: The compound has low solubility in water, causing it to crash out of solution when the percentage of the organic solvent (DMSO) is drastically lowered. | 1. Perform a stepwise dilution: Instead of adding the DMSO stock directly to the full volume of aqueous media, add the stock to a smaller volume first, mix well, and then gradually add more media.[6] 2. Consider a co-solvent: For in vivo experiments, co-solvents like PEG400 or Tween 80 can sometimes help maintain solubility in aqueous formulations.[6] |

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